

T5342126: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: T5342126

Cat. No.: B10823449

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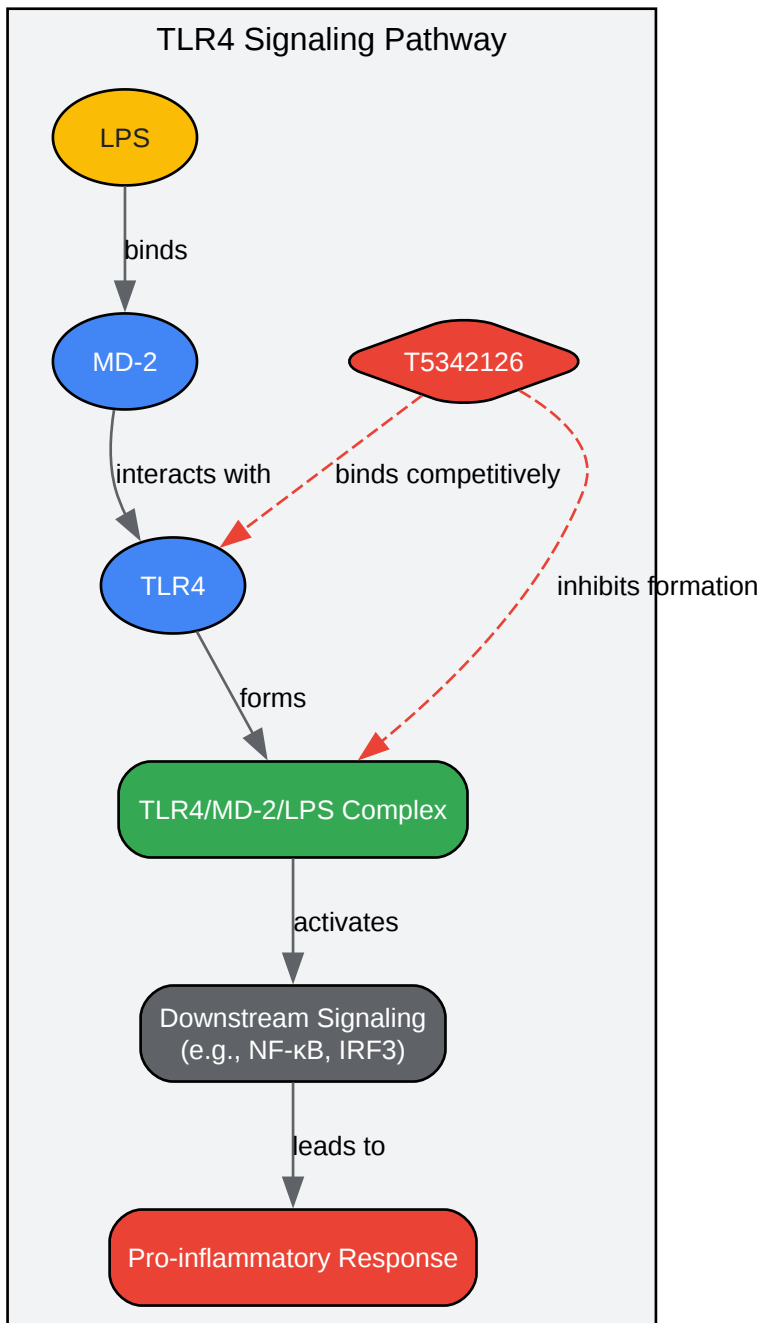
Introduction

T5342126 is a small-molecule antagonist of Toll-like receptor 4 (TLR4). It functions by disrupting the crucial interaction between TLR4 and its co-receptor, myeloid differentiation factor 2 (MD-2). This inhibition effectively blocks the downstream signaling cascade initiated by TLR4 agonists, most notably lipopolysaccharide (LPS), a major component of the outer membrane of Gram-negative bacteria. The activation of the TLR4 pathway is a key event in the innate immune response, leading to the production of pro-inflammatory cytokines and other inflammatory mediators. By targeting the TLR4/MD-2 complex, **T5342126** serves as a valuable tool for investigating the role of TLR4 signaling in various physiological and pathological processes. These application notes provide detailed protocols for utilizing **T5342126** in a range of in vitro experiments to explore its biological effects.

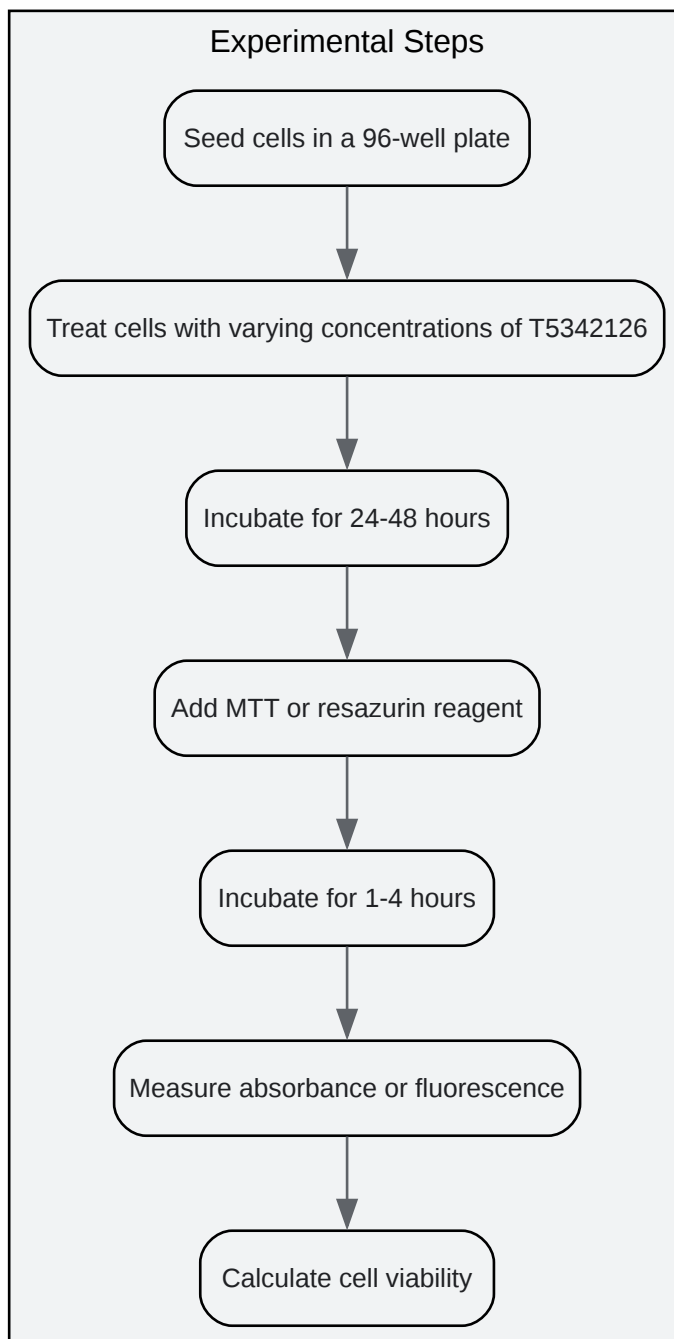
Mechanism of Action

T5342126 specifically binds to the TLR4 protein at the same site recognized by MD-2. This competitive binding prevents the formation of the functional TLR4-MD-2 complex, which is essential for the recognition of LPS and the subsequent activation of downstream signaling pathways, including the MyD88-dependent and TRIF-dependent pathways. This blockade ultimately leads to the suppression of pro-inflammatory responses.

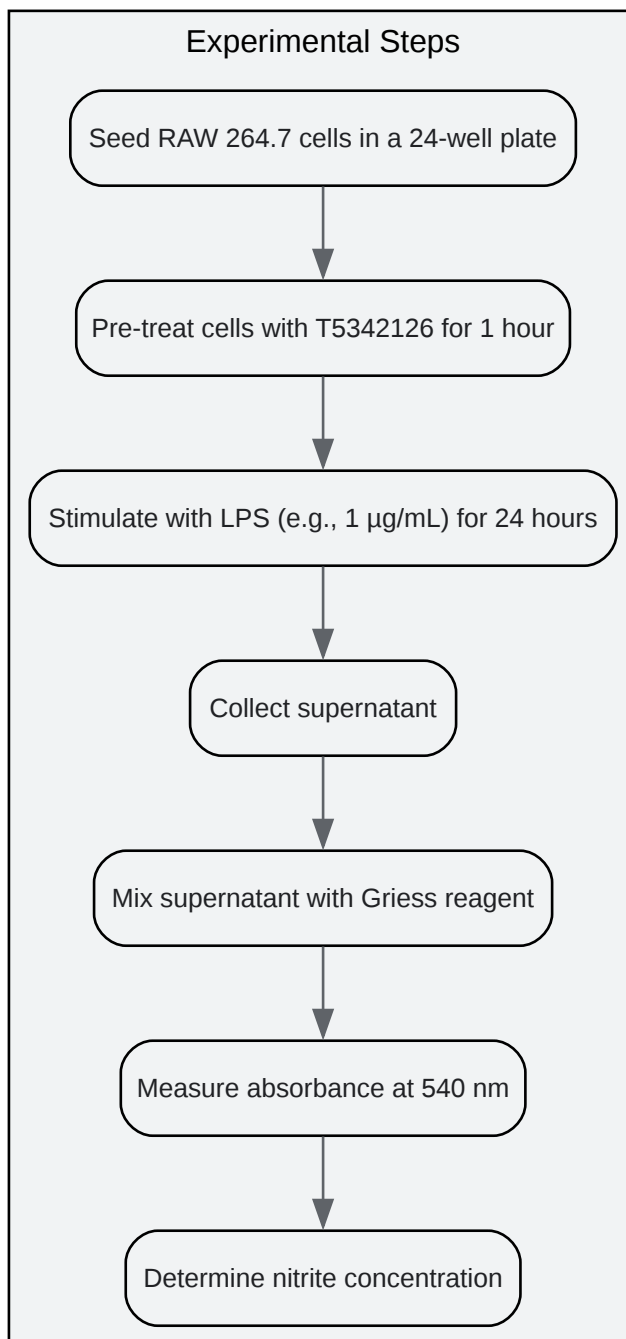
Mechanism of Action of T5342126



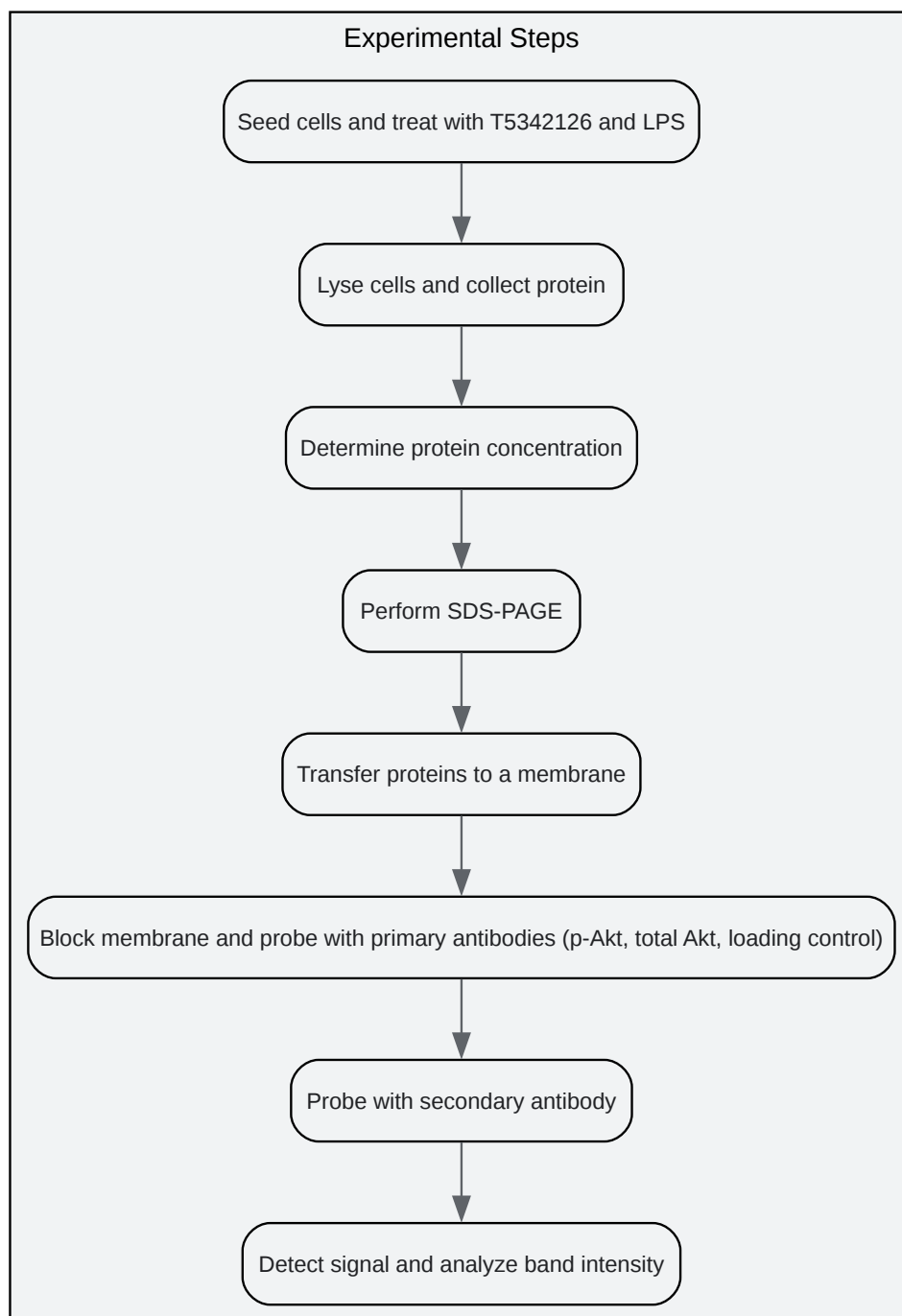
Cell Viability Assay Workflow



Nitric Oxide Production Assay Workflow



Western Blot Workflow for p-Akt



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